

# Safety Data Sheet: Fmoc-D-Phe-OH-d8 - An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Fmoc-D-Phe-OH-d8*

Cat. No.: *B12403950*

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This guide provides a comprehensive overview of the safety, handling, and physicochemical properties of **Fmoc-D-Phe-OH-d8** (N-((9H-fluoren-9-yl)methoxy)carbonyl)-D-phenylalanine-d8). The information presented is compiled from available safety data sheets and product information for the non-deuterated analog, Fmoc-D-Phe-OH, and related deuterated compounds, intended to provide a robust safety framework for researchers, scientists, and drug development professionals.

## Physicochemical and Safety Data

The following tables summarize the key quantitative data for Fmoc-D-Phe-OH and its deuterated analog. Due to the limited availability of a specific safety data sheet for the d8 variant, data for the non-deuterated form is provided as a close surrogate.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>24</sub> H <sub>13</sub> D <sub>8</sub> NO <sub>4</sub>	N/A
Molecular Weight	395.48 g/mol	[1]
Appearance	White to off-white powder/solid	[2][3]
Melting Point	180 - 195 °C	[3]
Boiling Point	~620.1 °C at 760 mmHg (estimate)	[4]
Solubility	Soluble in DMSO (100 mg/mL)	
Storage Temperature	2-8°C	

Table 2: Toxicological and Hazard Data

Hazard Information	Data	Source
Acute Toxicity	No data available	
Skin Corrosion/Irritation	No data available	
Serious Eye Damage/Irritation	No data available	
Carcinogenicity	Not identified as a carcinogen by IARC	
GHS Classification	Not classified as a hazardous substance	

## Experimental Protocols and Handling

The following protocols are derived from standard safety data sheets for handling chemical compounds of this nature.

### Personal Protective Equipment (PPE)

When handling **Fmoc-D-Phe-OH-d8**, it is crucial to use appropriate personal protective equipment to minimize exposure.

- **Eye Protection:** Wear safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.
- **Hand Protection:** Handle with chemically resistant gloves that have been inspected prior to use. Dispose of contaminated gloves after use in accordance with good laboratory practices.
- **Body Protection:** Wear a laboratory coat. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.
- **Respiratory Protection:** For operations that may generate dust, a NIOSH-approved N95 dust mask is recommended.

## First-Aid Measures

In the event of exposure, follow these first-aid protocols:

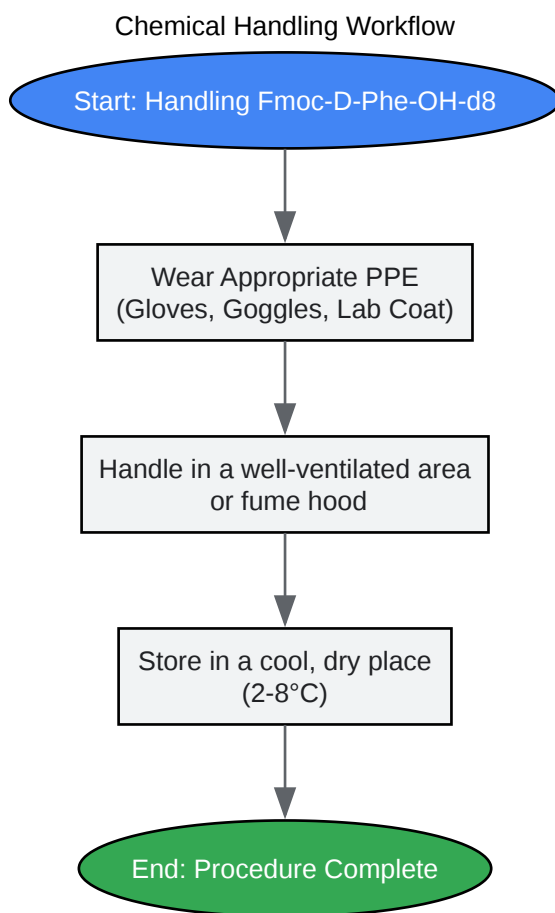
- **If Inhaled:** Move the person into fresh air. If not breathing, give artificial respiration.
- **In Case of Skin Contact:** Wash off with soap and plenty of water.
- **In Case of Eye Contact:** Rinse thoroughly with plenty of water for at least 15 minutes.
- **If Swallowed:** Never give anything by mouth to an unconscious person. Rinse mouth with water.

## Spillage and Disposal

- **Accidental Release:** Avoid dust formation. Sweep up and shovel the material. Keep in suitable, closed containers for disposal. Do not let the product enter drains.
- **Waste Disposal:** Dispose of waste in accordance with federal, state, and local environmental control regulations.

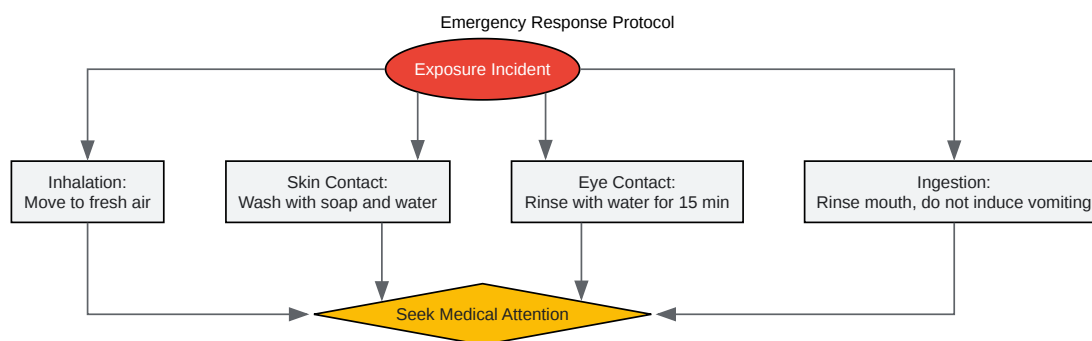
## Visualized Workflows

The following diagrams illustrate key workflows for handling and responding to incidents involving **Fmoc-D-Phe-OH-d8**.



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Caption: General workflow for safe handling of **Fmoc-D-Phe-OH-d8**.



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Caption: First-aid and emergency response for exposure incidents.

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## References

- 1. L-Phenylalanine- $\delta^2$ <sup>13</sup>C<sub>5</sub>-Fmoc (D<sub>8</sub>, 98%) - Cambridge Isotope Laboratories, DLM-8752-0.25 [isotope.com]
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